

GSK3326595 solubility in different laboratory solvents

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Compound of Interest

Compound Name: GSK3326595

Cat. No.: B10829419

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GSK3326595 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **GSK3326595**, a potent and selective inhibitor of Protein Arginine Methyltransferase 5 (PRMT5). Below you will find frequently asked questions and troubleshooting guides to facilitate your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **GSK3326595** and what is its mechanism of action?

A1: **GSK3326595** is an orally available, small molecule inhibitor of Protein Arginine Methyltransferase 5 (PRMT5).[1][2] PRMT5 is an enzyme that catalyzes the symmetrical dimethylation of arginine residues on both histone and non-histone proteins, playing a crucial role in regulating gene expression, cell proliferation, and other cellular processes.[1] By inhibiting PRMT5, **GSK3326595** can modulate the expression of genes involved in cell proliferation, potentially leading to an anti-tumor response.[1][3] Its mechanism involves binding to the substrate recognition site of PRMT5, thereby blocking its methyltransferase activity.[1]

Q2: In which research areas is **GSK3326595** commonly used?

A2: **GSK3326595** is primarily investigated in cancer research due to its anti-proliferative effects in various cancer cell lines, including those from solid tumors and hematologic malignancies.[3] It has been studied in the context of lymphoma, breast cancer, and myeloid neoplasms.[4]

Additionally, research has explored its potential in inhibiting SARS-CoV-2 infection by affecting the ACE2 receptor.[5]

Solubility and Stock Solution Preparation

GSK3326595 Solubility Data

The solubility of **GSK3326595** in common laboratory solvents is summarized in the table below. Please note that solubility can be influenced by factors such as temperature, pH, and the purity of the solvent.

Solvent	Concentration	Molarity (approx.)	Notes
DMSO	62.5 mg/mL[6]	138.11 mM[6]	Sonication may be required for complete dissolution.[6] It is recommended to use newly opened, anhydrous DMSO as its hygroscopic nature can negatively impact solubility.[6]
55 mg/mL[7]	121.53 mM[7]	Sonication is recommended.[7]	
≥ 30 mg/mL	-	-	
Ethanol	Data not available	Data not available	Empirical testing is recommended to determine solubility for your specific application.
Water	Data not available	Data not available	GSK3326595 is expected to have low aqueous solubility.
Saline Solution	2 mg/mL (in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline)[7]	4.42 mM[7]	Sonication is recommended.[7]

Experimental Protocol: Preparing a GSK3326595 Stock Solution in DMSO

- Preparation: Before opening, allow the vial of **GSK3326595** to equilibrate to room temperature.

- **Solvent Addition:** Use a new, unopened bottle of anhydrous, cell culture-grade DMSO to minimize the impact of absorbed water on solubility.
- **Weighing:** Accurately weigh the desired amount of **GSK3326595** powder.
- **Dissolution:** Add the appropriate volume of DMSO to the powder to achieve the target concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO).
- **Sonication:** To aid dissolution, place the vial in an ultrasonic water bath for short intervals until the solution is clear and all particulate matter is dissolved.^{[6][7]} Avoid excessive heating.
- **Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.

Troubleshooting Guide

Issue: Precipitate forms in my stock solution upon storage.

- **Possible Cause:** The concentration may be too high for stable storage, or the solution may have absorbed moisture.
- **Troubleshooting Steps:**
 - Gently warm the solution to room temperature and sonicate briefly to see if the precipitate redissolves.
 - If the precipitate persists, it may be necessary to prepare a fresh stock solution at a slightly lower concentration.
 - Ensure that the DMSO used is anhydrous and that the stock solution is stored in tightly sealed vials to prevent moisture absorption.

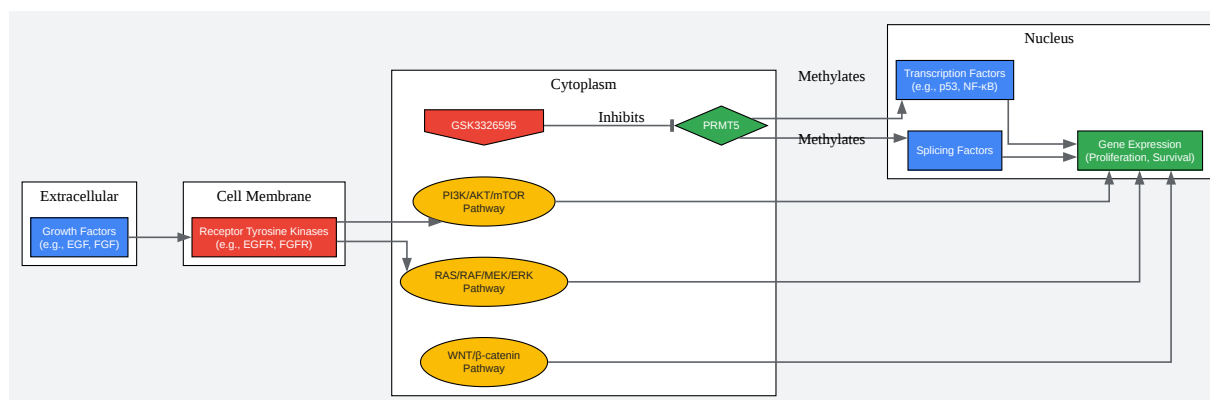
Issue: I am observing unexpected or off-target effects in my cell-based assays.

- **Possible Cause:** The concentration of DMSO in the final culture medium may be too high. High concentrations of DMSO can be toxic to cells.
- **Troubleshooting Steps:**

- Calculate the final concentration of DMSO in your experimental wells. It is generally recommended to keep the final DMSO concentration below 0.5% (v/v), and ideally below 0.1%.
- Run a vehicle control experiment with the same final concentration of DMSO to assess its effect on your cells.
- If DMSO toxicity is suspected, consider preparing a more concentrated stock solution to reduce the volume added to the culture medium.

Visualizing Key Processes

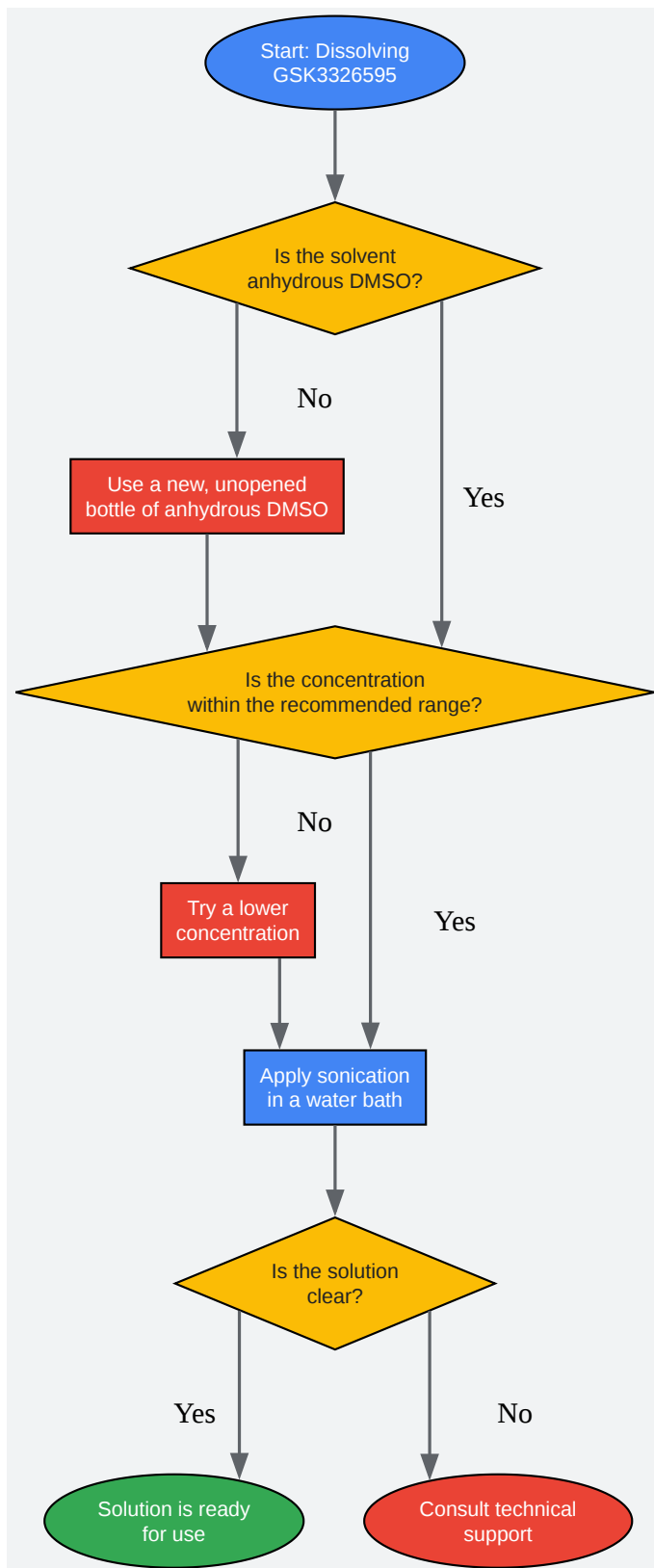
PRMT5 Signaling Pathway



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Caption: PRMT5 signaling pathways involved in cancer.

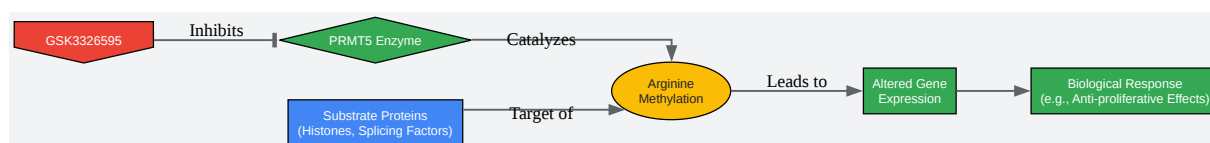
Troubleshooting Workflow for Solubility Issues



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Caption: Workflow for troubleshooting **GSK3326595** solubility.

Logical Relationship: GSK3326595 Mechanism of Action



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Caption: Mechanism of action of **GSK3326595**.

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